

# Application Notes and Protocols for the LiMAx® Test Using Intravenous $^{13}\text{C}$ -Methacetin

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## Compound of Interest

Compound Name: Methacetin-methoxy- $^{13}\text{C}$

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## Introduction

The LiMAx® (Maximum Liver Function Capacity) test is a dynamic, quantitative, and non-invasive diagnostic tool for the real-time assessment of liver function.[1][2][3] The test is performed at the patient's bedside and provides a precise measurement of the enzymatic activity of cytochrome P450 1A2 (CYP1A2), an enzyme exclusively and ubiquitously expressed in hepatocytes.[1][4][5] This document provides detailed application notes and protocols for conducting the LiMAx® test using intravenously administered  $^{13}\text{C}$ -methacetin.

The principle of the LiMAx® test is based on the metabolism of the stable, non-radioactive isotope  $^{13}\text{C}$ -methacetin.[1][6] Following intravenous injection,  $^{13}\text{C}$ -methacetin is metabolized by hepatic CYP1A2 into paracetamol and  $^{13}\text{CO}_2$ . [1][6][7] The resulting  $^{13}\text{CO}_2$  is transported to the lungs and exhaled. The ratio of  $^{13}\text{CO}_2$  to  $^{12}\text{CO}_2$  in the exhaled breath is continuously measured by the FLIP® (Fast Liver Investigation Package) device, allowing for the calculation of the maximum liver function capacity (LiMAx® value), expressed in micrograms per kilogram of body weight per hour ( $\mu\text{g}/\text{kg}/\text{h}$ ). [1][8]

## Quantitative Data Summary

The following tables summarize the key quantitative data associated with the LiMAx® test protocol.

Table 1: <sup>13</sup>C-Methacetin Dosage and Administration

| Parameter            | Value                                   | Reference |
|----------------------|---|-----------|
| Drug                 | <sup>13</sup> C-Methacetin (LiMAXetin®) | [6]       |
| Dosage               | 2 mg/kg body weight                     | [7]       |
| Administration Route | Intravenous bolus injection             | [7]       |
| Post-injection Flush | 20 mL 0.9% sodium chloride              | [7]       |

Table 2: LiMAX® Test Parameters and Duration

| Parameter              | Value            | Reference |
|------------------------|------------------|-----------|
| Patient Fasting Period | At least 3 hours | [1][2]    |
| Baseline Measurement   | 10 to 20 minutes | [1]       |
| Total Test Duration    | Up to 60 minutes | [4][6]    |
| Analysis Device        | FLIP® device     | [7]       |

Table 3: Interpretation of LiMAX® Values

| LiMAX® Value (µg/kg/h) | Interpretation                 | Reference |
|------------------------|--------------------------------|-----------|
| > 315                  | Normal liver function          | [5][6][8] |
| 140 - 314              | Limited hepatic impairment     | [5][6][8] |
| < 140                  | Significant hepatic impairment | [5][6][8] |

## Experimental Protocols

This section provides a detailed, step-by-step methodology for performing the LiMAX® test.

### 1. Patient Preparation

- Ensure the patient has been fasting for a minimum of three hours prior to the test.[1][2]
- Record the patient's body weight to calculate the correct dosage of  $^{13}\text{C}$ -methacetin.
- The patient should be in a resting state, preferably in a supine or semi-recumbent position, throughout the test.[2]
- Explain the procedure to the patient, including the use of the breathing mask and the intravenous injection.

## 2. Equipment Setup

- Power on the FLIP® device and allow it to perform its self-test and warm-up sequence.
- Select a correctly sized breathing mask for the patient and ensure a proper seal to separate inhaled and exhaled air.[1]
- Connect the breathing mask to the FLIP® device.

## 3. Baseline $^{13}\text{CO}_2/^{12}\text{CO}_2$ Measurement

- Place the breathing mask on the patient's face.
- Initiate the baseline measurement on the FLIP® device.
- Collect baseline breath data for 10 to 20 minutes to establish the patient's individual baseline  $^{13}\text{CO}_2/^{12}\text{CO}_2$  ratio.[1]

## 4. $^{13}\text{C}$ -Methacetin Administration

- Prepare the  $^{13}\text{C}$ -methacetin solution for intravenous injection according to the manufacturer's instructions.
- Calculate the required volume of  $^{13}\text{C}$ -methacetin based on the patient's body weight (2 mg/kg).[7]
- Administer the calculated dose as an intravenous bolus injection.

- Immediately following the injection, flush the intravenous line with 20 mL of 0.9% sodium chloride solution.[7]

#### 5. Real-time Breath Analysis

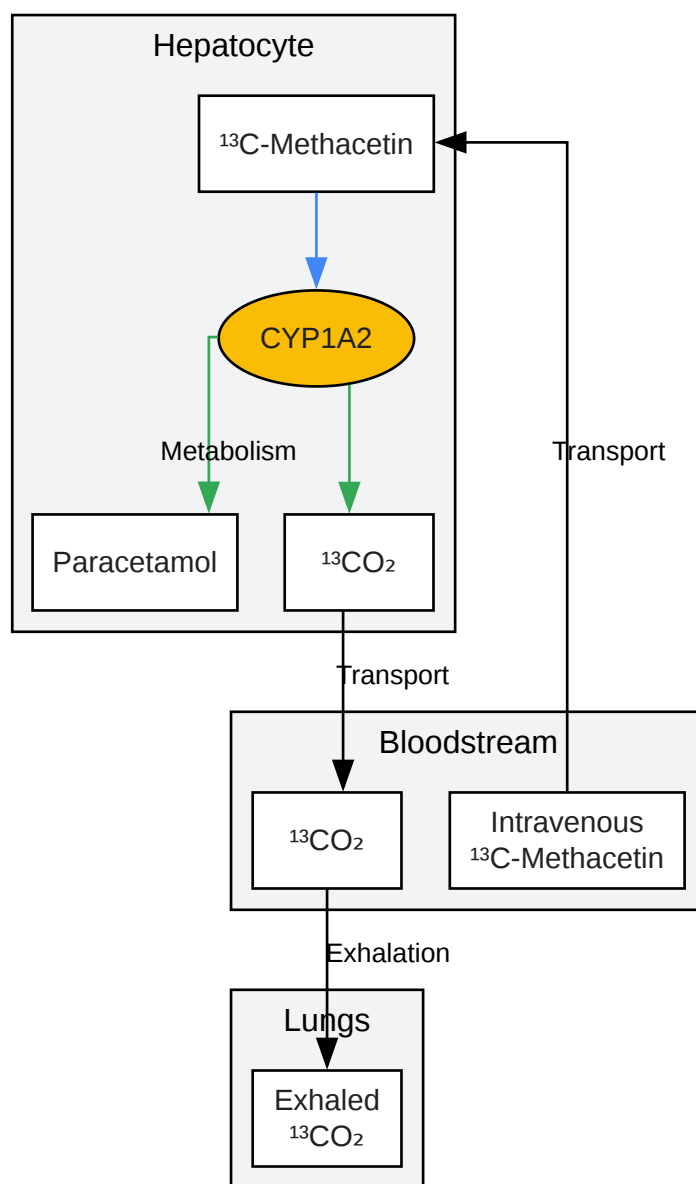
- The FLIP® device will continuously measure the  $^{13}\text{CO}_2/^{12}\text{CO}_2$  ratio in the patient's exhaled breath in real-time.[1]
- The test continues for a maximum of 60 minutes, during which the device records the dynamic changes in the  $^{13}\text{CO}_2/^{12}\text{CO}_2$  ratio.[4][8]

#### 6. Calculation of the LiMAx® Value

- The FLIP® device software automatically analyzes the kinetics of the  $^{13}\text{CO}_2/^{12}\text{CO}_2$  ratio over time.
- The software calculates the maximum rate of  $^{13}\text{C}$ -methacetin metabolism, which is then normalized to the patient's body weight to determine the LiMAx® value in  $\mu\text{g/kg/h}$ . [1]

## Visualizations

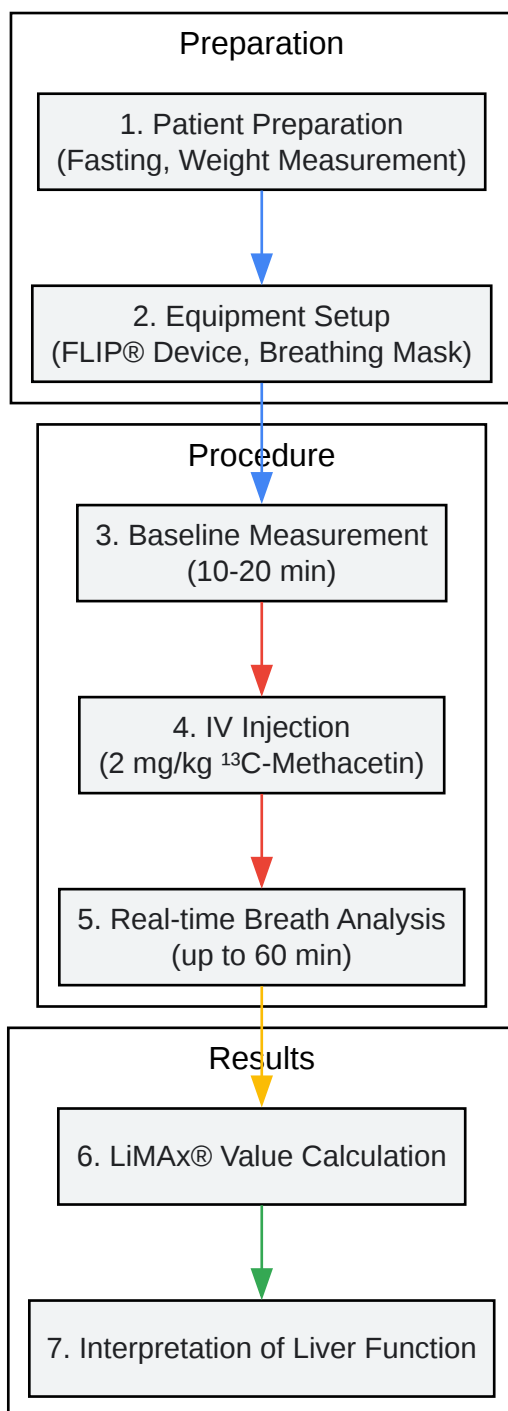
Metabolic Pathway of  $^{13}\text{C}$ -Methacetin



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Caption: Metabolic pathway of intravenous  $^{13}\text{C}$ -methacetin.

Experimental Workflow of the LiMAx® Test



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